

In-Depth Technical Guide: DC371739 for Hypercholesterolemia Research

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Compound of Interest

Compound Name: DC371739

Cat. No.: B15612985

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Executive Summary

DC371739 is a novel, orally active small molecule inhibitor demonstrating significant potential in the management of hypercholesterolemia. Its unique mechanism of action, targeting the transcription factor HNF-1 α to downregulate both PCSK9 and ANGPTL3, sets it apart from existing lipid-lowering therapies. Preclinical studies in hamster and rhesus monkey models have shown marked reductions in total cholesterol (TC), LDL-cholesterol (LDL-C), and triglycerides (TG). Furthermore, a Phase I clinical trial (NCT04927221) has established its safety, tolerability, and favorable pharmacokinetic profile in humans, with promising efficacy in reducing key atherogenic lipids. This document provides a comprehensive technical overview of **DC371739**, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols to support further research and development.

Mechanism of Action

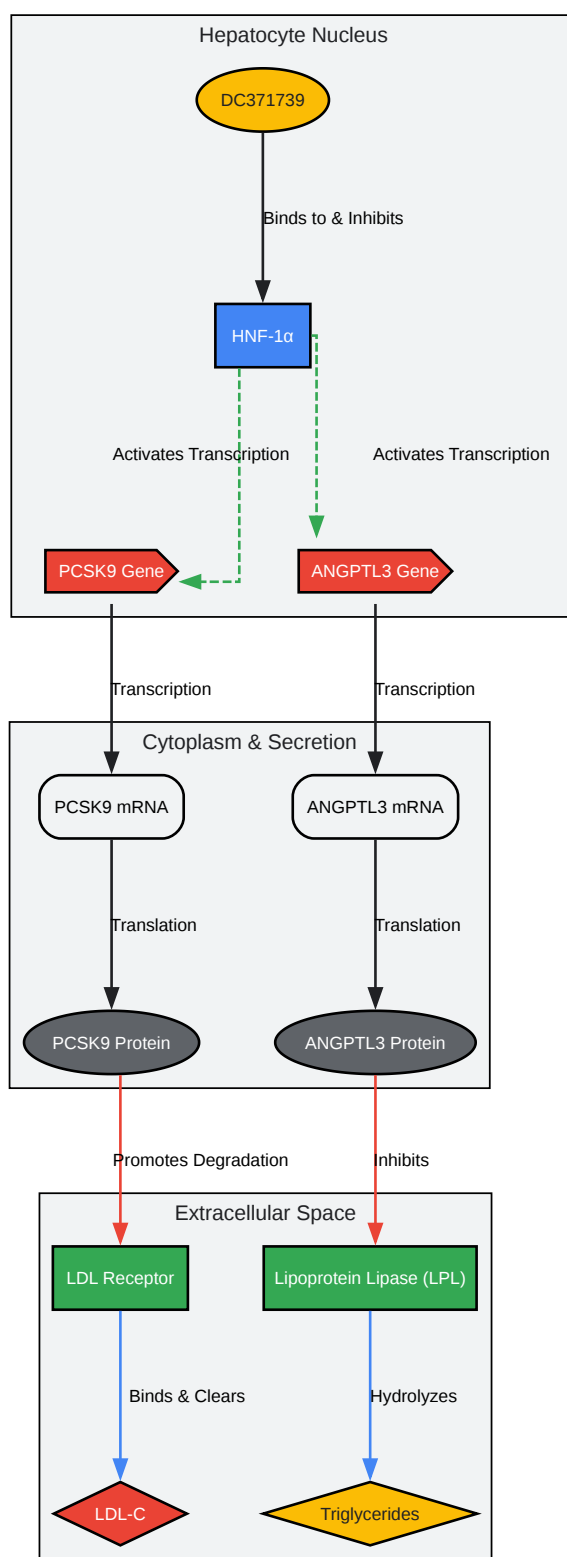
DC371739 exerts its lipid-lowering effects through a novel mechanism that involves the direct binding to Hepatocyte Nuclear Factor 1-alpha (HNF-1 α), a key transcription factor

predominantly expressed in the liver. This interaction impedes the transcriptional activation of two critical genes in lipid metabolism:

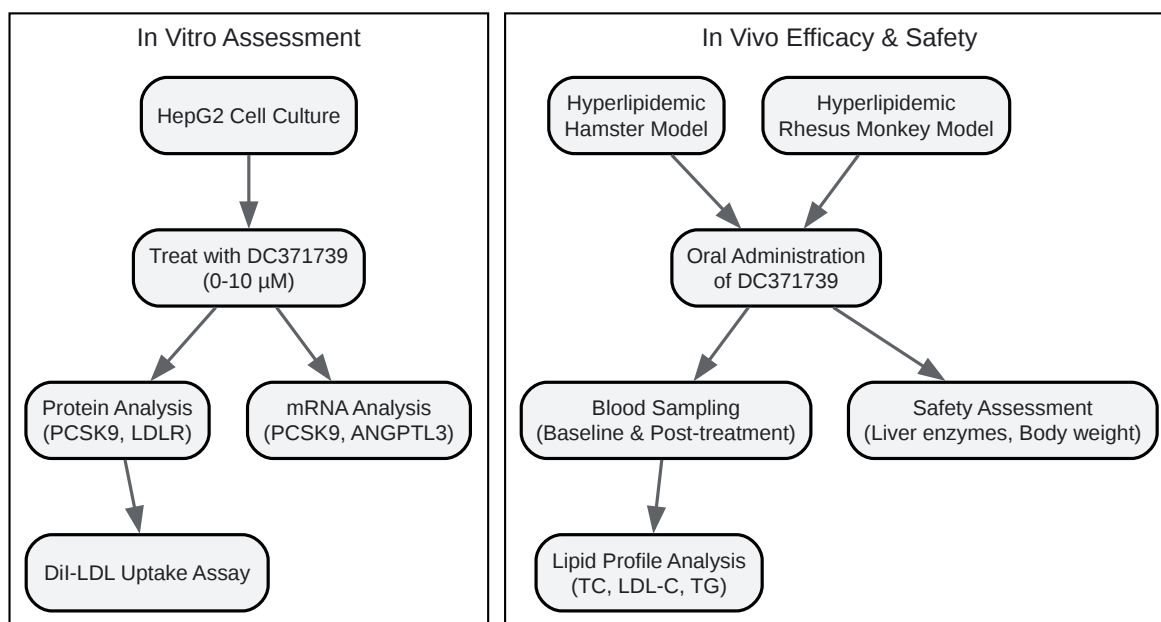
- Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9): By inhibiting the transcription of PCSK9, **DC371739** prevents the PCSK9-mediated degradation of the LDL receptor (LDLR). This leads to an increased number of LDLRs on the surface of hepatocytes, enhancing the clearance of LDL-C from the circulation.
- Angiopoietin-like 3 (ANGPTL3): **DC371739** also suppresses the transcription of ANGPTL3. ANGPTL3 is an inhibitor of lipoprotein lipase (LPL) and endothelial lipase (EL), enzymes responsible for the hydrolysis of triglycerides in very-low-density lipoproteins (VLDL) and other triglyceride-rich lipoproteins. By reducing ANGPTL3 levels, **DC371739** promotes the clearance of triglycerides.

This dual-targeting approach, affecting both LDL-C and triglyceride pathways, makes **DC371739** a promising therapeutic candidate for mixed dyslipidemia.

Signaling Pathway Diagram



Mechanism of Action of DC371739



Preclinical Evaluation Workflow for DC371739

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